Comparing performance of Reactive blue 181 with other reactive dyes.

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Compound of Interest

Compound Name:	*Reactive blue 181*
CAS No.:	*126601-88-5*
Cat. No.:	*B1178194*

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A Comparative Performance Analysis of Reactive Dyes: **Reactive Blue 181**, Reactive Red 195, and Reactive Black 5

This guide presents an objective comparison of the performance of three widely used reactive dyes: **Reactive Blue 181**, C.I. Reactive Red 195, and C.I. Reactive Black 5. The information is tailored for researchers, scientists, and professionals in the field of textile chemistry and drug development, providing a consolidated overview of key performance indicators based on available experimental data.

Overview of the Compared Reactive Dyes

Reactive dyes are a prominent class of dyes used for cellulosic fibers like cotton due to their ability to form strong covalent bonds with the fiber, resulting in excellent wash fastness.[1] The performance of these dyes, however, can vary significantly based on their molecular structure, reactive groups, and chromophores.

- **Reactive Blue 181** (RB-181): An anthraquinone-based reactive dye. While specific performance data is limited in publicly available literature, its properties can be inferred from

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the general characteristics of anthraquinone reactive dyes, which are known for their good light fastness.

- C.I. Reactive Red 195 (RR-195): A bifunctional reactive dye containing both a monochlorotriazine and a vinyl sulfone reactive group.[2] This dual functionality can lead to high fixation rates.[3]
- C.I. Reactive Black 5 (RB-5): A widely used bifunctional vinyl sulfone reactive dye, known for its deep black shades and good overall fastness properties.[4][5]

Quantitative Performance Data

The following tables summarize the key performance indicators for the three reactive dyes based on available data. It is important to note that direct comparative studies under identical conditions are scarce, and the presented data is a collation from various sources.

Table 1: Fixation Efficiency and Color Yield

Dye	Reactive Group(s)	Typical Fixation Efficiency (%)	Color Yield (K/S Value)
Reactive Blue 181	Anthraquinone (specific reactive group not detailed in sources)	Data not available (Typically 50-80% for reactive dyes)[6]	Data not available
C.I. Reactive Red 195	Monochlorotriazine / Vinyl sulfone	High (specific values not consistently reported)[3]	Can reach up to 22.16 for purified versions. Varies with shade depth, with reported K/S values increasing from ~3 for light shades to ~23 for dark shades after finishing.[7]
C.I. Reactive Black 5	Vinyl sulfone (bifunctional)	85.9% - 90.7% under specific conditions[4][8]	Can reach up to 25.5[8]

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Table 2: Fastness Properties

Dye	Wash Fastness (Grey Scale)	Light Fastness (Blue Wool Scale)	Rubbing Fastness (Dry) (Grey Scale)	Rubbing Fastness (Wet) (Grey Scale)
Reactive Blue 181	Data not available	Data not available (Anthraquinone dyes generally have good light fastness)[9]	Data not available	Data not available
C.I. Reactive Red 195	Good (can be improved with cationizer)[10]	Slightly poor, difficult to reach 3-4 in light shades (<0.1%).[2] Some sources report 5-6.[11]	Good[2]	Good (can be improved with cationizer)[10]
C.I. Reactive Black 5	Excellent (Grade 5 with after-treatment)[12][13]	4-5[5][14]	Very Good to Excellent (Grade 4-5)[12][13]	Good to Very Good (Grade 3-4)[12][13]

Experimental Protocols

The evaluation of reactive dye performance is conducted using standardized test methods to ensure reproducibility and comparability of results.

Dyeing Procedure (Exhaust Method)

A general laboratory-scale exhaust dyeing method for cotton fabric with reactive dyes involves the following steps:

- Pre-treatment: The cotton fabric is first scoured and bleached to remove impurities and ensure uniform dye uptake.

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- Dye Bath Preparation: A dye bath is prepared with the desired concentration of the reactive dye, a sequestering agent, and a leveling agent.
- Dyeing: The fabric is immersed in the dye bath, and the temperature is raised to the recommended level for the specific dye (typically around 60°C for vinyl sulfone dyes). An electrolyte, such as Glauber's salt (Na_2SO_4), is added to promote dye exhaustion.
- Fixation: After a set period, an alkali, such as sodium carbonate (Na_2CO_3), is added to the dye bath to raise the pH and facilitate the covalent bonding between the dye and the cellulose fibers.
- Washing-off: The dyed fabric is rinsed with cold water, followed by a soaping treatment at a high temperature (e.g., 95°C) to remove any unfixed or hydrolyzed dye. This is followed by further rinsing and drying.

Performance Evaluation Methods

- Color Strength (K/S Value): The color strength of the dyed fabric is measured using a spectrophotometer. The Kubelka-Munk equation, $K/S = (1-R)^2 / 2R$ (where R is the reflectance of the dyed fabric), is used to calculate the K/S value, which is proportional to the concentration of the dye on the fabric.[15]
- Fixation Efficiency: This is determined by spectrophotometrically measuring the concentration of the dye in the dyebath before and after the dyeing and fixation process. The percentage of dye that has covalently bonded to the fiber is then calculated.
- Wash Fastness: This is assessed according to standards such as ISO 105-C06 or AATCC Test Method 61. A dyed specimen is washed under specified conditions in contact with a multi-fiber strip. The change in color of the specimen and the staining of the adjacent undyed fabrics are evaluated using a grey scale.[16]
- Light Fastness: This is determined according to standards like ISO 105-B02 or AATCC Test Method 16. The dyed sample is exposed to a controlled artificial light source (e.g., a xenon arc lamp) alongside a set of blue wool standards (ranging from 1 to 8). The light fastness is rated by comparing the fading of the sample to that of the blue wool standards.[17]

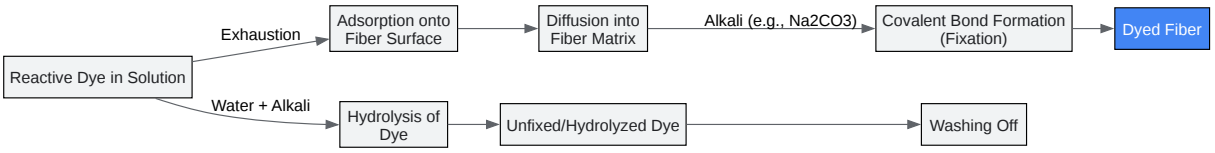
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- Rubbing Fastness (Crocking): This is evaluated using a crockmeter according to standards such as ISO 105-X12 or AATCC Test Method 8. A dyed specimen is rubbed with a dry and a wet white cotton cloth under a specified pressure. The amount of color transferred to the white cloths is assessed using a grey scale.[18]

Visualizations

Dye-Fiber Interaction Pathway

The following diagram illustrates the general pathway of a reactive dye interacting with a cellulosic fiber like cotton.



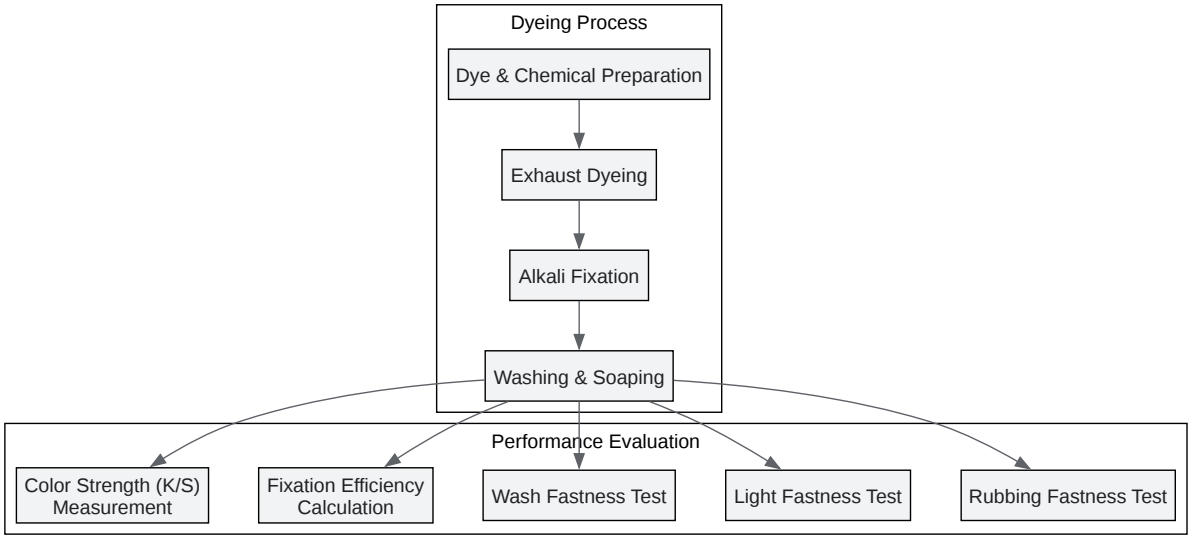
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Caption: General pathway of reactive dyeing on cellulosic fibers.

Experimental Workflow for Performance Evaluation

This diagram outlines the typical workflow for evaluating the performance of reactive dyes.

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Caption: Workflow for reactive dye performance evaluation.

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